

# Personal protective equipment for handling 2,6-Diethylaniline

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## Compound of Interest

Compound Name: 2,6-Diethylaniline

Cat. No.: B152787

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## Essential Guide to Safely Handling 2,6-Diethylaniline

For laboratory personnel, including researchers, scientists, and drug development professionals, the safe handling of **2,6-Diethylaniline** is paramount. This guide provides immediate, essential safety protocols and logistical plans for its use, from receipt to disposal, ensuring a secure laboratory environment.

### Chemical Profile and Hazards

**2,6-Diethylaniline** is a combustible liquid that is harmful if swallowed and may be fatal if inhaled, swallowed, or absorbed through the skin.<sup>[1]</sup> It can cause irritation to the eyes, skin, and respiratory tract. A significant health hazard associated with this chemical is the potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, which can lead to cyanosis (bluish skin), headache, dizziness, and in severe cases, unconsciousness and death.

Physical & Chemical Properties	Data
Physical State	Liquid
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol
Boiling Point	243°C
Melting Point	3-4°C
Flash Point	115°C - 123°C
Vapor Pressure	0.03 hPa at 20 °C (68 °F)
Relative Density	0.9 g/cm <sup>3</sup> at 20°C

Source: MetaSci Inc.[[2](#)], Chem-Supply Pty Ltd[[3](#)]

#### Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure. The required level of protection varies depending on the task being performed.

Scenario	Required Personal Protective Equipment
Receiving and Storage	- Safety glasses with side shields- Nitrile gloves
Weighing and Aliquoting (in a fume hood)	- Safety goggles or a face shield- Chemical-resistant gloves (Nitrile or Neoprene)- Laboratory coat- Full-length pants and closed-toe shoes
Experimental Use (in a fume hood)	- Safety goggles and a face shield- Chemical-resistant gloves (Nitrile or Neoprene)- Chemical-resistant apron over a laboratory coat- Full-length pants and closed-toe shoes- Respiratory protection as per risk assessment
Spill Cleanup	- Full-face respirator with appropriate cartridges- Chemical-resistant coveralls- Heavy-duty chemical-resistant gloves- Chemical-resistant boots
Waste Disposal	- Safety goggles- Chemical-resistant gloves (Nitrile or Neoprene)- Laboratory coat

Source: BenchChem[4]

#### Operational Plan: Step-by-Step Guidance

A systematic approach to handling **2,6-Diethylaniline** is crucial for safety.

##### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled.
- Wear safety glasses and nitrile gloves during this process.[4]

##### 2. Storage:

- Store in a cool, dry, and well-ventilated area.[4]

- Keep the container tightly closed.[4]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid halides, and halogens.[4][5]
- The storage area should be clearly marked with appropriate hazard warnings.[4]
- Store in a locked-up area accessible only to qualified personnel.[6]

### 3. Handling and Experimental Use:

- All handling, including weighing and transferring, must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[4]
- Use only with adequate ventilation.[2]
- Avoid contact with skin, eyes, and personal clothing.[2]
- Do not eat, drink, or smoke in the laboratory area.[2][4][7]
- Wash hands thoroughly after handling.[2][4][7]
- Keep away from open flames, hot surfaces, and sources of ignition.[5][6]

### 4. Spill Management:

- In the event of a spill, evacuate the immediate area.[4]
- Wear the appropriate PPE for spill cleanup as detailed in the table above.[4]
- For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or diatomite.[3][4]
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. [4]
- Ventilate the area and wash the spill site after material pickup is complete.[4]
- Prevent the spill from entering drains or waterways.[5][7]

## 5. Disposal Plan:

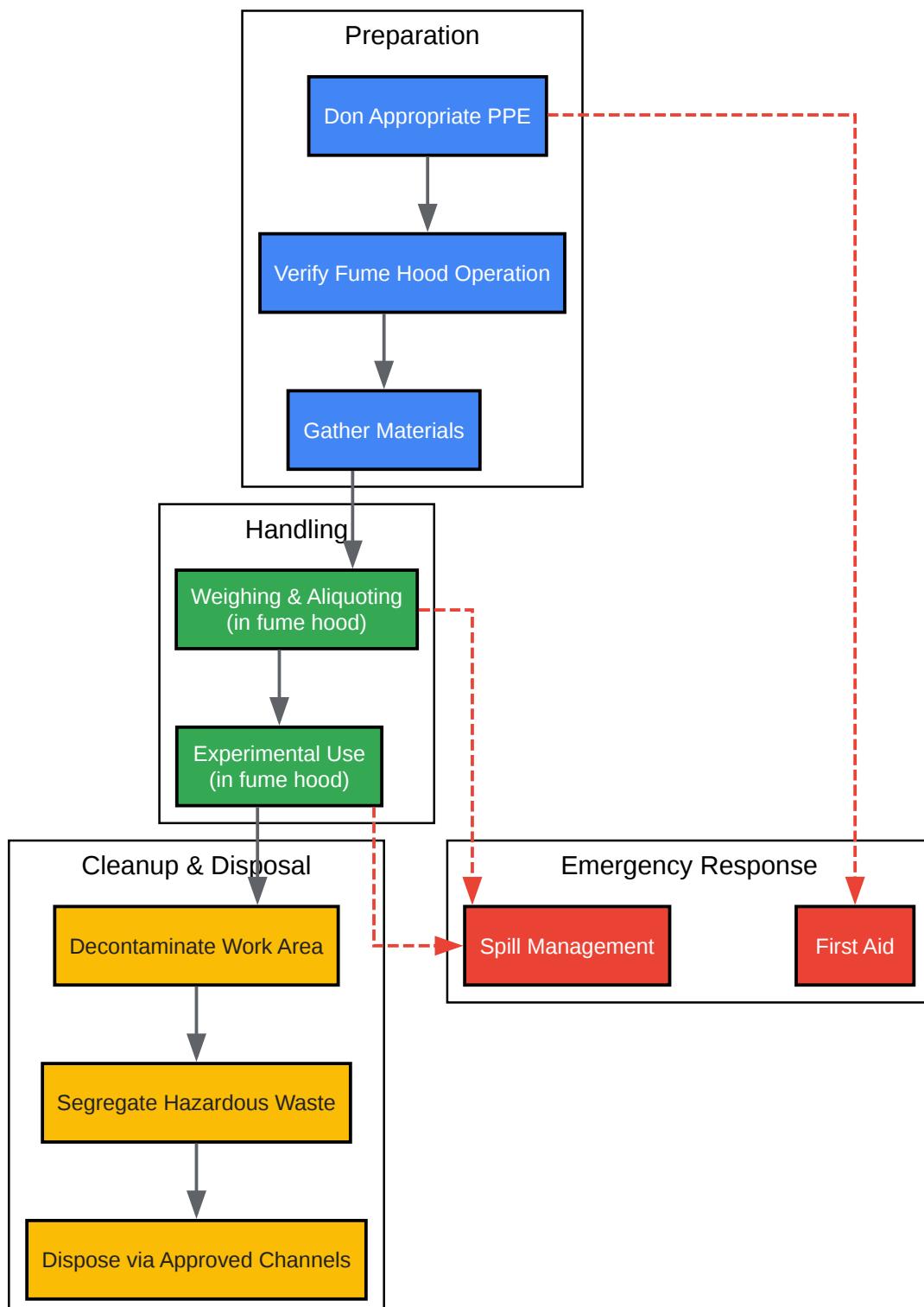
- All waste containing **2,6-Diethylaniline** must be treated as hazardous waste.[[4](#)]
- Do not dispose of it down the drain or with general laboratory trash.[[4](#)]
- Collect waste in a designated, properly labeled, and sealed container.[[4](#)]
- Dispose of the waste in accordance with federal, state, and local regulations.[[2](#)]

## Emergency First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[[2](#)]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid if irritation develops or persists.[[2](#)]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[[2](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[[2](#)]

## Safe Handling Workflow for **2,6-Diethylaniline**

## Safe Handling Workflow for 2,6-Diethylaniline

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Caption: This diagram outlines the standard operating procedure for handling **2,6-Diethylaniline**.

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